

HPLC analysis of D-Mannonic acid-1,4-lactone.

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Compound of Interest

Compound Name: *D-Mannonic acid-1,4-lactone*

Cat. No.: B119236

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An in-depth analysis of **D-Mannonic acid-1,4-lactone**, a key intermediate in carbohydrate metabolism, is crucial for various fields, including biochemical research and pharmaceutical development.^[1] This document provides detailed application notes and protocols for the quantitative analysis of **D-Mannonic acid-1,4-lactone** using High-Performance Liquid Chromatography (HPLC). The methodologies outlined are designed for researchers, scientists, and drug development professionals, offering a framework for accurate and reproducible analysis.

Introduction

D-Mannonic acid-1,4-lactone is a cyclic ester of D-Mannonic acid. In aqueous solutions, it exists in equilibrium with its hydrolyzed form, D-Mannonic acid.^{[1][2]} The ability to accurately quantify the lactone form is essential for stability studies, formulation development, and understanding its biological role.^{[1][3]} HPLC is a powerful technique for this purpose, allowing for the separation and quantification of the lactone from its related acid form and other potential impurities.^{[1][4]}

This application note details a representative HPLC method for the analysis of **D-Mannonic acid-1,4-lactone**, including sample preparation, chromatographic conditions, and data analysis.

Physicochemical Properties of D-Mannonic acid-1,4-lactone

A summary of the key physicochemical properties of **D-Mannonic acid-1,4-lactone** is presented in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₆ [5]
Molecular Weight	178.14 g/mol [5]
CAS Number	26301-79-1 [5]
Melting Point	153 °C [5]
Appearance	White to off-white crystalline powder
Solubility	Soluble in water [1]

HPLC Analysis Protocol

This section provides a detailed protocol for the quantitative analysis of **D-Mannonic acid-1,4-lactone**. The method is designed to separate **D-Mannonic acid-1,4-lactone** from its hydrolysis product, D-Mannonic acid.

Materials and Reagents

- **D-Mannonic acid-1,4-lactone** reference standard (≥98% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (≥98%)
- Volumetric flasks, pipettes, and autosampler vials

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV or Refractive Index (RI) detector is suitable for this analysis.

Parameter	Recommended Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	Reversed-Phase C18 (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase	A: 0.1% Formic acid in Water B: Acetonitrile
Gradient	0-15 min: 5% B 15-20 min: 5% to 95% B 20-25 min: 95% B 25-26 min: 95% to 5% B 26-30 min: 5% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detector	UV at 210 nm or RI

Standard and Sample Preparation

Standard Solution Preparation:

- Prepare a stock solution of **D-Mannonic acid-1,4-lactone** (1 mg/mL) in water.
- Perform serial dilutions of the stock solution with the mobile phase (initial conditions) to prepare a series of calibration standards (e.g., 10, 25, 50, 100, 250, 500 µg/mL).

Sample Preparation:

- Dissolve the sample containing **D-Mannonic acid-1,4-lactone** in water to a known concentration.
- To minimize hydrolysis, prepare samples fresh and keep them cool (4°C) until analysis.
- Filter the sample through a 0.45 µm syringe filter before injection.[\[1\]](#)

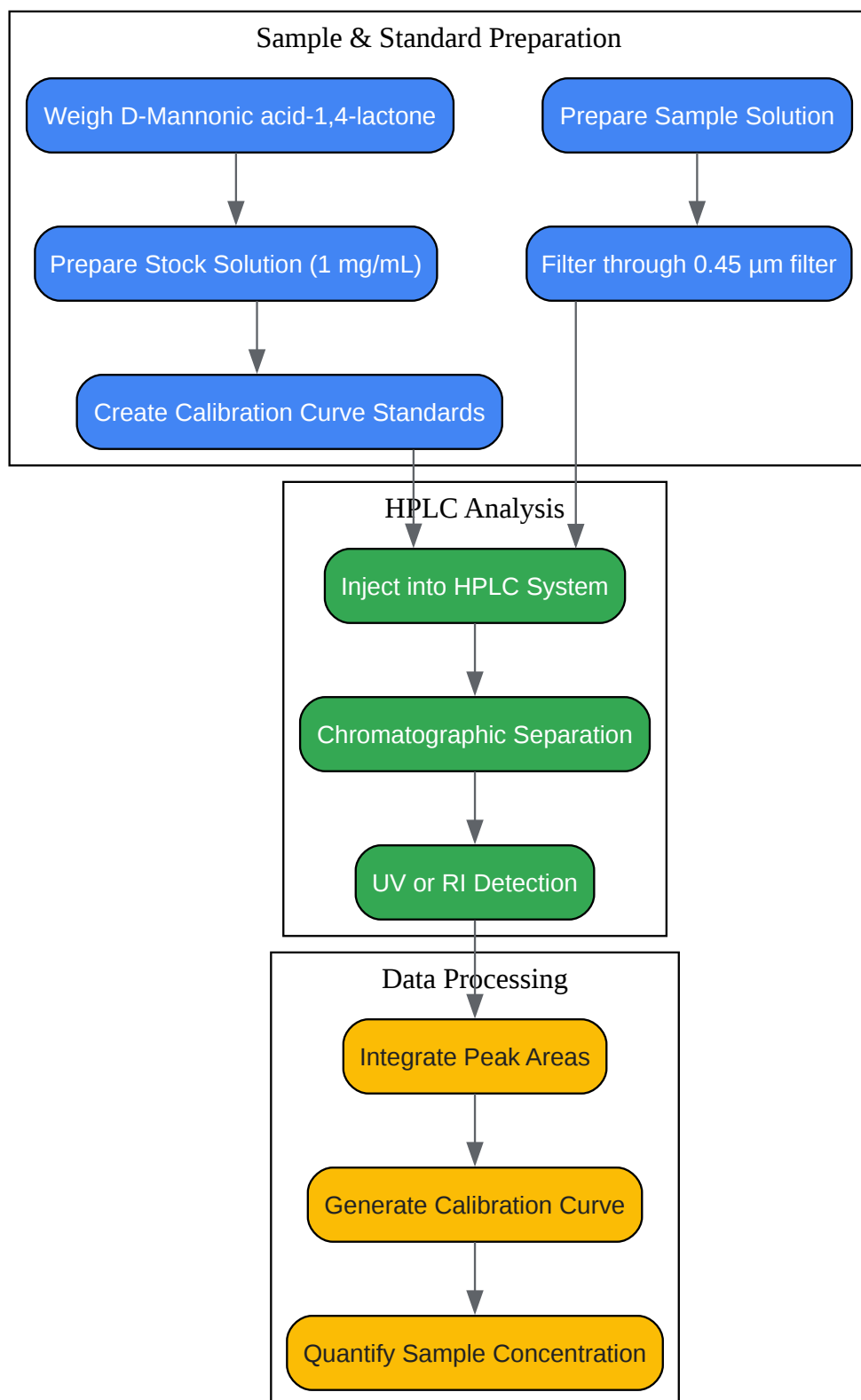
Method Validation and Performance

The performance of the HPLC method should be validated to ensure accurate and reliable results. The following table summarizes typical performance characteristics for a similar analysis of aldonic acids.[\[4\]](#)

Parameter	Typical Value
Linearity (R^2)	≥ 0.999 [4]
Limit of Detection (LOD)	$\sim 0.1 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.3 \mu\text{g/mL}$
Precision (%RSD)	$< 2\%$
Accuracy (Recovery)	95-105% [4]
Retention Time	Dependent on specific column and conditions

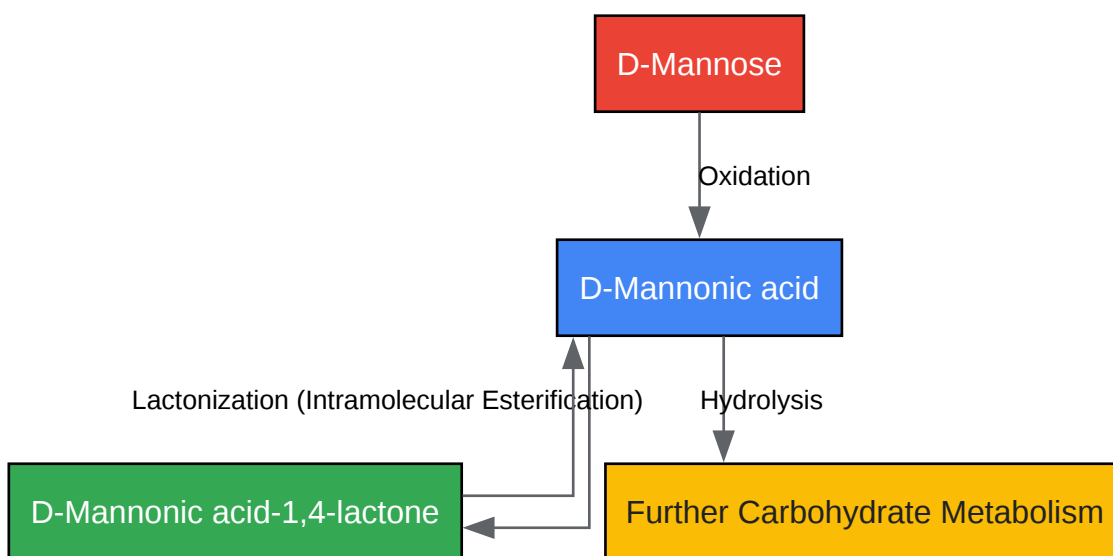
Experimental Workflow and Signaling Pathways

The following diagrams illustrate the experimental workflow for HPLC analysis and the relevant biochemical context of **D-Mannonic acid-1,4-lactone**.



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Caption: Experimental workflow for HPLC analysis of **D-Mannonic acid-1,4-lactone**.



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Caption: Simplified pathway showing the relationship of **D-Mannonic acid-1,4-lactone**.

Conclusion

The HPLC method detailed in this application note provides a robust framework for the quantitative analysis of **D-Mannonic acid-1,4-lactone**. Adherence to the outlined protocols for sample preparation, chromatographic separation, and data analysis will enable researchers to obtain accurate and reproducible results. This is critical for applications ranging from fundamental biochemical studies to the quality control of pharmaceutical formulations.[6] Method validation is a critical step that should be performed in accordance with industry standards to ensure the reliability of the data.

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